Spectroscopic data (NMR, IR, MS) for (s)-1-(2-Nitrophenyl)ethanamine

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Compound of Interest

Compound Name:	*(s)-1-(2-Nitrophenyl)ethanamine*
CAS No.:	*198756-82-0*
Cat. No.:	*B181453*

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Spectroscopic Profile of (S)-1-(2-Nitrophenyl)ethanamine

Compound: **(S)-1-(2-Nitrophenyl)ethanamine** Synonyms: (S)-

-Methyl-2-nitrobenzylamine; (S)-1-(2-Nitrophenyl)ethylamine CAS Registry Number: 306937-56-0 (Free base), 1113041-80-7 (HCl salt) Molecular Formula:

Molecular Weight: 166.18 g/mol

Executive Summary

(S)-1-(2-Nitrophenyl)ethanamine is a valuable chiral building block, particularly in the synthesis of indole derivatives and tetrahydroisoquinolines via reductive cyclization. Its characterization requires a dual-layered approach: first, confirming the connectivity (regioisomerism) via standard NMR/IR/MS, and second, validating the absolute configuration (S-enantiomer) via chiral HPLC or polarimetry.

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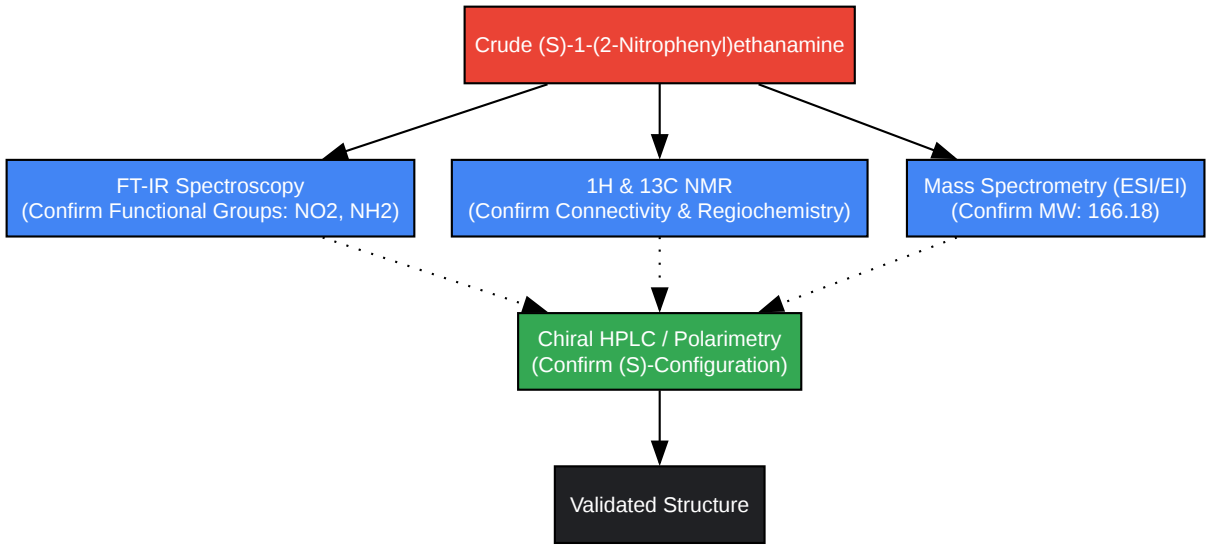
The presence of the ortho-nitro group introduces significant deshielding effects in the NMR spectra compared to the unsubstituted

-methylbenzylamine, and provides distinct

stretching bands in the IR spectrum.

Structural Characterization Strategy

The following workflow outlines the logical progression for validating the compound's identity.



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Figure 1: Analytical workflow for full structural and stereochemical validation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data below corresponds to the free base in

. The ortho-nitro group causes a downfield shift of the aromatic protons and the benzylic methine proton relative to non-nitrated analogs.

H NMR Data (400 MHz,)

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Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment
Methyl	1.47	Doublet (d)	3H	6.8	
Amine	1.60	Broad Singlet	2H	-	(Exchangeable)
Methine	4.72	Quartet (q)	1H	6.8	
Aromatic	7.35	Triplet (t)	1H	~7.5	(para to)
Aromatic	7.58	Triplet (t)	1H	~7.5	(meta to)
Aromatic	7.78	Doublet (d)	1H	7.8	(ortho to alkyl)
Aromatic	7.92	Doublet (d)	1H	8.0	(ortho to)

Interpretation:

- Methine Deshielding: The quartet at 4.72 ppm is significantly downfield compared to -methylbenzylamine (~4.1 ppm). This is due to the electron-withdrawing inductive and anisotropic effects of the ortho-nitro group.
- Aromatic Pattern: The proton ortho to the nitro group (7.92) is the most deshielded aromatic signal, a hallmark of nitroarenes.

C NMR Data (100 MHz,)

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Carbon Type	Shift (, ppm)	Assignment
Aliphatic	24.8	
Aliphatic	46.5	
Aromatic	124.2	(ortho to)
Aromatic	127.5	(para to alkyl)
Aromatic	133.1	(meta to)
Aromatic	141.5	(attached to alkyl)
Aromatic	148.8	(attached to)

Infrared (IR) Spectroscopy

The IR spectrum serves as a rapid check for the integrity of the nitro and amine groups.

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Frequency ( )	Vibration Mode	Functional Group	Notes
3380, 3300	N-H Stretching	Primary Amine	Weak doublet (sym/asym)
2970, 2870	C-H Stretching	Alkyl	Methyl/Methine C-H
1525	N-O Stretching	Nitro ( )	Asymmetric stretch (Very Strong)
1350	N-O Stretching	Nitro ( )	Symmetric stretch (Strong)
740	C-H Bending	Aromatic	Ortho-disubstituted benzene

Mass Spectrometry (MS)

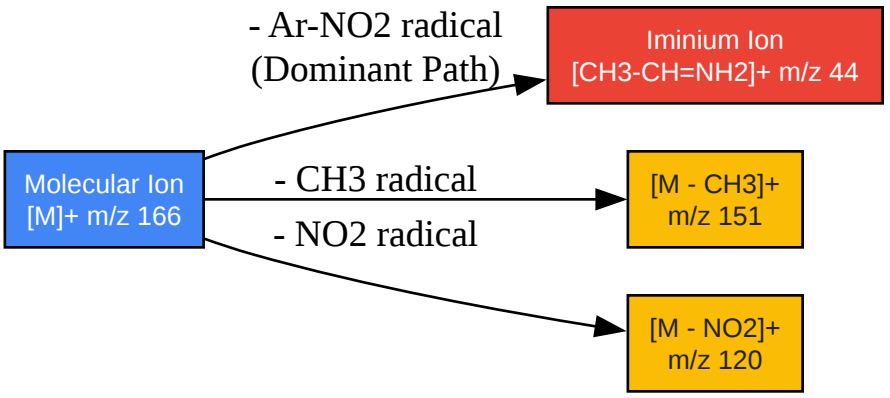
Ionization Method: Electrospray Ionization (ESI) or Electron Impact (EI).[1]

- Molecular Ion ( ): m/z 166[2]
- Protonated Molecular Ion ( ): m/z 167 (Base peak in ESI)

Fragmentation Pathway (EI)

In Electron Impact MS, the molecule undergoes characteristic -cleavage.

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Figure 2: Primary fragmentation pathways in Electron Impact Mass Spectrometry.

Stereochemical Validation (Chiral Analysis)

Distinguishing the (S)-enantiomer from the (R)-enantiomer is critical. Standard NMR is insufficient without chiral derivatization.

Method A: Optical Rotation

- Instrument: Polarimeter (Na D-line, 589 nm).
- Solvent: Ethanol or Methanol.
- Expected Sign: The (S)-enantiomer of

  -methylbenzylamine derivatives is typically levorotatory (-), though this must be confirmed against a specific Certificate of Analysis as solvent effects can invert the sign.
- Literature Value (Analog): (S)-1-Phenylethylamine has

  (neat). The nitro derivative will have a distinct specific rotation.

Method B: Chiral HPLC (Recommended)

- Column: Chiralcel OD-H or AD-H (Daicel).
- Mobile Phase: Hexane : Isopropanol (90:10) with 0.1% Diethylamine.

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- Detection: UV at 254 nm.
- Result: The enantiomers will resolve with distinct retention times (

).

Method C: Mosher's Amide Analysis

Reaction with (R)-(-)-

-methoxy-

-(trifluoromethyl)phenylacetyl chloride (MTPA-Cl) yields diastereomeric amides.

- Analysis: Compare

  H NMR methyl doublets or

  F NMR signals.
- Logic: The

  (

) allows assignment of absolute configuration.

Experimental Protocols

Protocol 1: Sample Preparation for NMR

- Mass: Weigh ~10-15 mg of the amine oil.
- Solvent: Dissolve in 0.6 mL of deuterated chloroform (

).
- Additive: If protons are broad due to exchange, add 1 drop of

  to wash out the amine signal, or use

  to sharpen the peaks.

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- Acquisition: Run standard proton (16 scans) and carbon (256+ scans) sequences.

Protocol 2: GC-MS Analysis

- Dilution: Dilute 1

  L of sample in 1 mL of Methanol or Ethyl Acetate.

- Inlet: Split injection (50:1) at 250°C.
- Column: DB-5ms or equivalent non-polar column.
- Program: 60°C (hold 2 min)

  20°C/min

  280°C.

- Elution: The amine typically elutes before the nitro group degrades.

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